

Application Notes and Protocols for RdRP-IN-2

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Compound of Interest

Compound Name: *RdRP-IN-2*

Cat. No.: *B8201782*

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Introduction

RdRP-IN-2 is a potent, non-nucleoside inhibitor of the RNA-dependent RNA polymerase (RdRp), a critical enzyme for the replication of many RNA viruses.^{[1][2]} It has demonstrated significant inhibitory activity against the RdRp of SARS-CoV-2 and feline infectious peritonitis virus (FIPV).^{[1][2]} These application notes provide detailed protocols for the preparation, storage, and use of **RdRP-IN-2** in common antiviral and enzymatic assays.

Quantitative Data Summary

The following tables summarize the key quantitative data for **RdRP-IN-2**.

Table 1: Physicochemical and In Vitro Activity of **RdRP-IN-2**

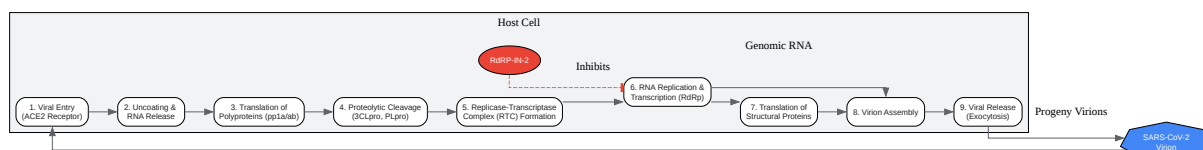
| Property | Value | Reference |
|---------------------------------|---|-----------|
| Molecular Weight | 566.67 g/mol | N/A |
| IC50 (SARS-CoV-2 RdRp) | 41.2 µM | [2] |
| EC50 (SARS-CoV-2 in Vero cells) | 527.3 nM | [2] |
| Cytotoxicity | Not cytotoxic to Vero and CRFK cells at effective concentrations. | [2] |

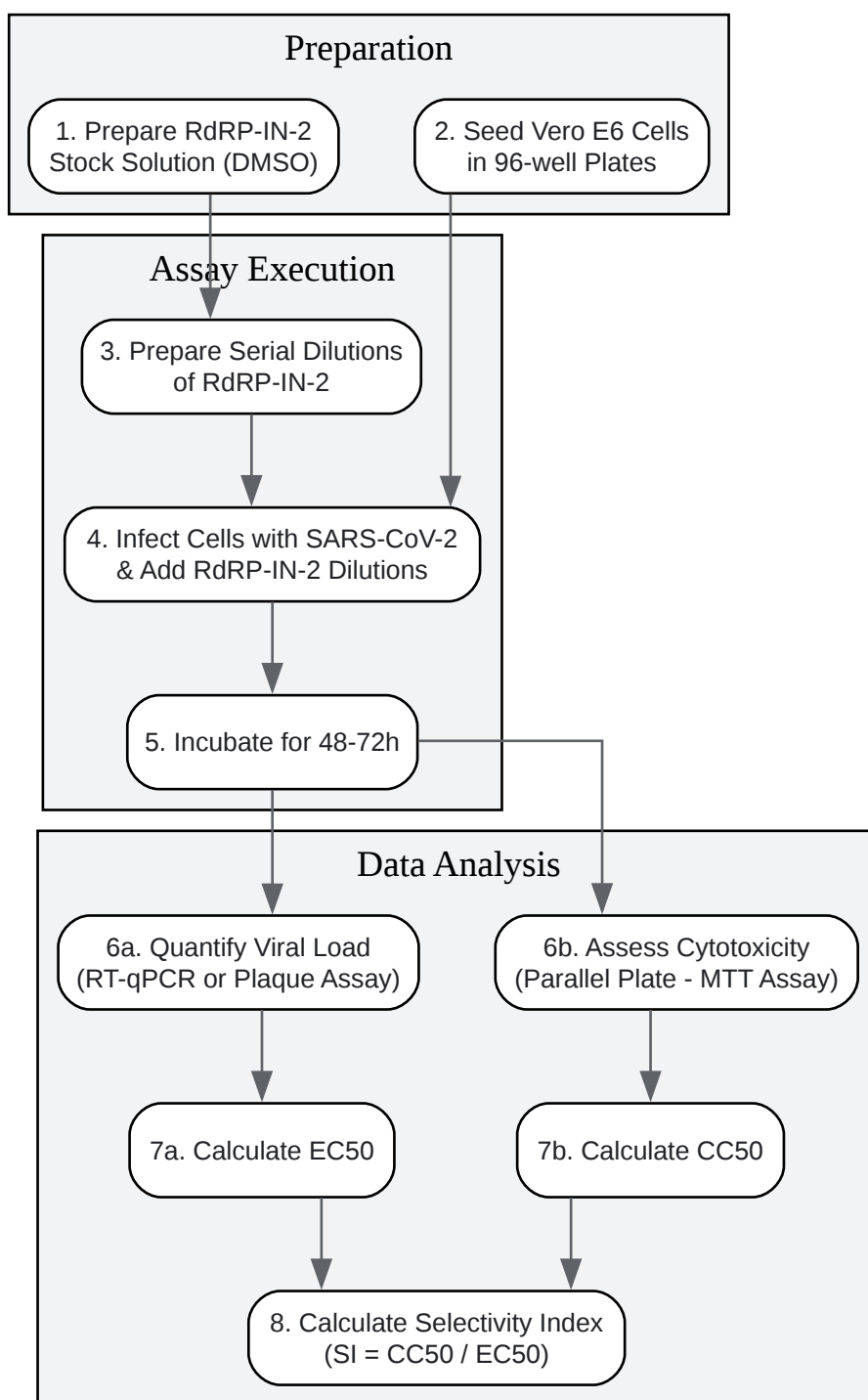
Table 2: Solubility and Storage of **RdRP-IN-2**

| Form | Solvent | Concentration | Storage Temperature | Shelf Life | Special Instructions | Reference |
|----------------|---------|-----------------------|---------------------|------------|--|-----------|
| Powder | - | - | -20°C | 3 years | - | [2] |
| | 4°C | 2 years | - | [2] | | |
| Stock Solution | DMSO | 100 mg/mL (176.47 mM) | -80°C | 6 months | Requires sonication for dissolution. Aliquot to avoid repeated freeze-thaw cycles. | [2] |
| | -20°C | 1 month | [2] | | | |

Signaling Pathway: SARS-CoV-2 Replication and RdRp Inhibition

The following diagram illustrates the replication cycle of SARS-CoV-2 and the point of inhibition by **RdRP-IN-2**.





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References

- 1. Non-Nucleotide RNA-Dependent RNA Polymerase Inhibitor That Blocks SARS-CoV-2 Replication - PMC [pmc.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
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